

Taltobulin Intermediate-4: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: Taltobulin intermediate-4

Cat. No.: B2773929

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Taltobulin intermediate-4**, a key component in the synthesis of the potent anti-tubulin agent Taltobulin. Taltobulin is a critical payload component in the development of Antibody-Drug Conjugates (ADCs).^{[1][2][3][4][5][6][7]} This document consolidates available material safety information, physicochemical properties, and experimental protocols to support researchers and drug development professionals in the safe handling and effective use of this compound.

Chemical and Physical Properties

Taltobulin intermediate-4 is a synthetic compound that serves as a building block in the multi-step synthesis of Taltobulin.^[1] Understanding its chemical and physical properties is fundamental for its application in research and development.

Property	Value	Reference
Molecular Formula	C22H40N2O5	[1]
Molecular Weight	412.56 g/mol	[1]
CAS Number	187345-37-5	[1]
Appearance	Oil	[1]
Color	Colorless to light yellow	[1]
Purity	99.57%	[1]
SMILES	<chem>CC(C)--INVALID-LINK--N(C(--INVALID-LINK--NC(OC(C)(C)C)=O)=O)C</chem>	[1]

Safety and Handling

While a formal Material Safety Data Sheet (MSDS) is not publicly available, the following information has been compiled from supplier data to ensure safe handling and storage.

Parameter	Recommendation	Reference
Storage (Pure Form)	-20°C for 3 years, 4°C for 2 years	[1]
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month	[1]
Shipping	Room temperature in continental US; may vary elsewhere	[1]
General Handling	For research use only. Not for sale to patients.	[1]

Experimental Protocols

Solubility

Accurate and reproducible preparation of **Taltobulin intermediate-4** solutions is critical for in vitro and in vivo studies.

Solvent	Concentration	Notes	Reference
DMSO	100 mg/mL (242.39 mM)	Requires ultrasonic treatment. Hygroscopic DMSO can impact solubility; use newly opened solvent.	[1]

In Vivo Formulation Protocols

The following protocols are recommended for preparing suspended solutions for oral and intraperitoneal injections.

Protocol 1: PEG300/Tween-80/Saline Formulation

- Final Concentration: 2.5 mg/mL (6.06 mM)
- Vehicle Composition: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline
- Procedure:
 - Add each solvent one by one.
 - Ultrasonic treatment is necessary to achieve a suspended solution.
- Note: If precipitation or phase separation occurs, heating and/or sonication can be used to aid dissolution.[1]

Protocol 2: SBE-β-CD/Saline Formulation

- Final Concentration: 2.5 mg/mL (6.06 mM)
- Vehicle Composition: 10% DMSO, 90% (20% SBE-β-CD in Saline)

- Procedure:
 - Add each solvent one by one.
 - Ultrasonic treatment is necessary to achieve a suspended solution.
- Note: This protocol also yields a suspended solution suitable for oral and intraperitoneal injection.[\[1\]](#)

Protocol 3: Corn Oil Formulation

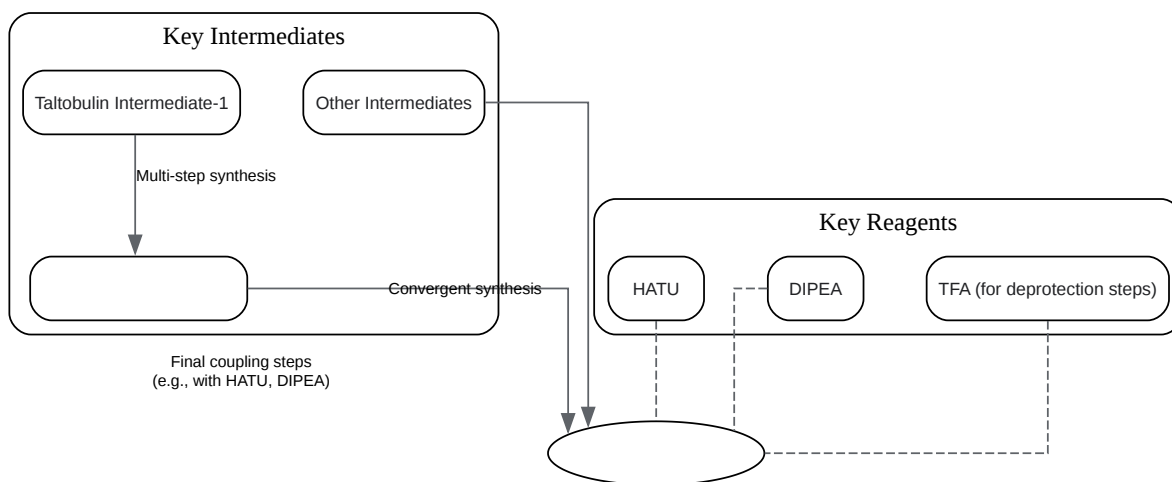
- Final Concentration: ≥ 2.5 mg/mL (6.06 mM)
- Vehicle Composition: 10% DMSO, 90% Corn Oil
- Result: This protocol yields a clear solution.[\[1\]](#)

Synthesis and Mechanism of Action

Taltobulin intermediate-4 is a precursor in the synthesis of Taltobulin (also known as HTI-286). Taltobulin is a potent synthetic analogue of the natural tripeptide hemiasterlin.[\[4\]](#)

Synthetic Pathway Overview

The synthesis of Taltobulin is a multi-step process. The diagram below illustrates the logical flow from key intermediates to the final active compound.

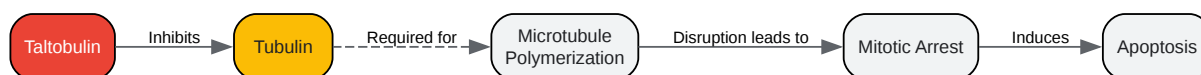


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Caption: Convergent synthesis of Taltobulin from key intermediates.

Mechanism of Action of Taltobulin

Taltobulin functions as a powerful microtubule/tubulin inhibitor.^{[1][2][3][4][5][6][7]} Its cytotoxic effects are achieved through the following mechanism:



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